

Commercial Availability and Purity Analysis of 4-Methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylpyridine

Cat. No.: B042270

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, available purity grades, and analytical methodologies for **4-Methylpyridine** (also known as γ -picoline or 4-picoline). This crucial heterocyclic building block is a key precursor in the synthesis of numerous pharmaceutical and agrochemical compounds.

Commercial Sources and Purity Grades

4-Methylpyridine is readily available from a variety of chemical suppliers, catering to a wide range of research and manufacturing needs. Purity levels typically range from technical grade to high-purity grades suitable for pharmaceutical applications. Below is a summary of prominent suppliers and their offered grades of **4-Methylpyridine**.

Supplier	Purity Grade(s)	Notes
Sigma-Aldrich (Merck)	≥98.0% (GC), 98%, for synthesis	Offers various grades suitable for general laboratory use and organic synthesis.[1]
TCI America	>98.0% (GC)	Provides a grade with detailed specifications available on their website.
Loba Chemie	97% (For Synthesis)	Offers a synthesis grade with specified physical and chemical properties.[2]
Otto Chemie	99%	Provides a high-purity grade suitable for more sensitive applications.[3]
ChemicalBook	98%, 99%	A platform listing various Chinese and international suppliers with a range of purities.[4]
LookChem	99%	Lists multiple suppliers, some offering Certificates of Analysis (CoA) and Material Safety Data Sheets (MSDS).[5]

Applications of 4-Methylpyridine in Research and Drug Development

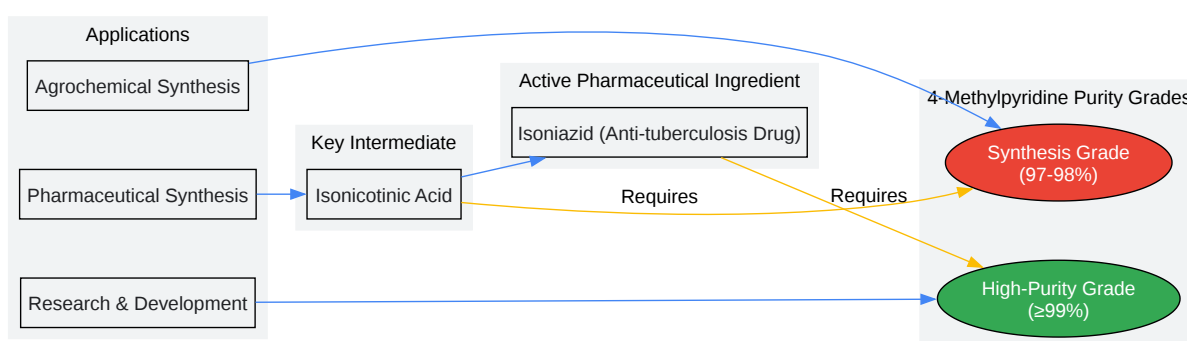
The purity of **4-Methylpyridine** is a critical factor that dictates its suitability for specific applications.

- **Synthesis Grade (Typically 97-98%):** This grade is widely used as a starting material for the synthesis of other chemical intermediates.[2] Its primary application is in the industrial production of isonicotinic acid, a key precursor to the anti-tuberculosis drug isoniazid.[6][7][8] [9] It also serves as a building block for agrochemicals and other specialty chemicals.[10]

- **High-Purity Grade ($\geq 99\%$)**: In drug development and pharmaceutical manufacturing, high-purity **4-Methylpyridine** is essential to ensure the quality and safety of the final active pharmaceutical ingredient (API).^[3] Using a higher purity starting material minimizes the formation of process-related impurities that can be difficult and costly to remove in later stages. This grade is also employed in the synthesis of novel pharmaceutical candidates and in laboratory research where high precision is required.

Logical Flow of 4-Methylpyridine from Application to Purity

The following diagram illustrates the relationship between the intended application of **4-Methylpyridine** and the required purity grade.



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Purity grade selection based on the intended application of **4-Methylpyridine**.

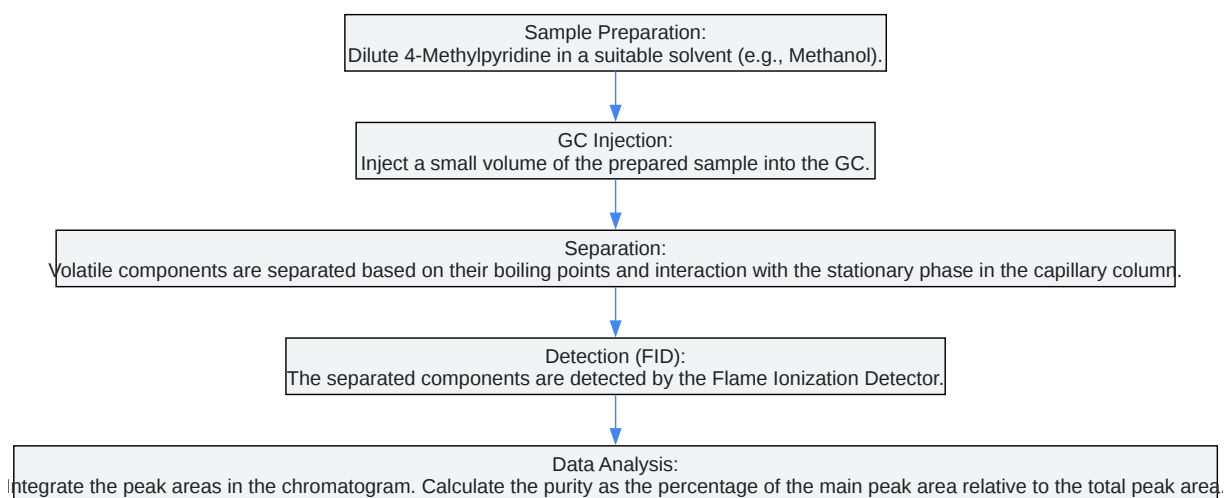
Experimental Protocols for Purity Determination

The purity of **4-Methylpyridine** is typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). These techniques allow for the separation and quantification of the main component and any impurities.

Gas Chromatography (GC) Method for Purity Analysis

GC is a robust method for analyzing volatile compounds like **4-Methylpyridine**. A common approach involves using a capillary column and a Flame Ionization Detector (FID).

Workflow for GC Purity Analysis of **4-Methylpyridine**



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A typical workflow for the purity analysis of **4-Methylpyridine** using Gas Chromatography.

Illustrative GC Parameters:

Parameter	Value
Column	Capillary column (e.g., DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness)
Carrier Gas	Helium or Nitrogen, constant flow rate (e.g., 1 mL/min)
Injector Temperature	250 °C
Oven Temperature Program	Initial: 60 °C, hold for 2 min; Ramp: 10 °C/min to 200 °C, hold for 5 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	280 °C
Injection Volume	1 µL
Solvent	Methanol

Note: These parameters are illustrative and may require optimization based on the specific instrument and potential impurities.

High-Performance Liquid Chromatography (HPLC) Method for Purity Analysis

HPLC can also be employed for the analysis of **4-Methylpyridine**, particularly for non-volatile impurities. A reverse-phase column with a UV detector is a common configuration.

Illustrative HPLC Parameters:

Parameter	Value
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Isocratic or gradient elution with a mixture of Acetonitrile and a buffered aqueous solution (e.g., phosphate buffer, pH 7)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detector	UV detector at 254 nm
Injection Volume	10 µL
Diluent	Mobile Phase

Note: Method development and validation are crucial to ensure accuracy and precision for both GC and HPLC analyses.

This technical guide provides a foundational understanding of the commercial landscape and analytical considerations for **4-Methylpyridine**. For specific applications, it is always recommended to consult the supplier's Certificate of Analysis and perform appropriate quality control testing.

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References

- 1. 4-Methylpyridine CAS 108-89-4 | 807049 [merckmillipore.com]
- 2. 108-89-4 CAS | 4-METHYL PYRIDINE | Laboratory Chemicals | Article No. 4672F [lobachemie.com]
- 3. 4-Methyl pyridine, 99%, COA, Certificate of Analysis, 108-89-4, M 2210 [ottokemi.com]

- 4. 4-Methylpyridine | 108-89-4 [chemicalbook.com]
- 5. CAS No.108-89-4,4-Methylpyridine Suppliers,MSDS download [lookchem.com]
- 6. sfdchem.com [sfdchem.com]
- 7. 4-Methylpyridine - Wikipedia [en.wikipedia.org]
- 8. 4-Methylpyridine | (C₅H₄N)CH₃ | CID 7963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Isoniazid | C₆H₇N₃O | CID 3767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. nbinno.com [nbinno.com]
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